

# A Comprehensive Technical Guide to the Physical Properties of Allyl Methacrylate Monomer

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## Compound of Interest

Compound Name: *Allyl methacrylate*

Cat. No.: *B124383*

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## Introduction

**Allyl methacrylate** (AMA) is a versatile monomer that possesses dual functionality due to the presence of both a methacrylate and an allyl group.[1][2][3][4] This unique structure allows for a two-stage curing process, making it a valuable component in the synthesis of polymers with tailored properties.[1][5] It is utilized in a variety of applications, including the production of dental materials, industrial coatings, optical polymers, and as a cross-linking agent to enhance the hardness and thermal resistance of resins.[2][4][6][7] A thorough understanding of its physical properties is crucial for its effective and safe use in research, development, and manufacturing. This guide provides an in-depth overview of the core physical characteristics of **allyl methacrylate** monomer.

## Core Physical Properties

The physical properties of **allyl methacrylate** have been determined by various methods and are summarized below. It is important to note that minor variations in reported values can occur due to differences in measurement techniques and sample purity.

## General and Molecular Properties

| Property         | Value                         | Source(s)           |
|------------------|-------------------------------|---------------------|
| Chemical Formula | C7H10O2                       | [1][8]              |
| Molecular Weight | 126.15 g/mol                  | [1][2][3][8][9][10] |
| Appearance       | Colorless, transparent liquid | [1][6][9][10][11]   |
| Odor             | Pungent, characteristic       | [9][10][11]         |
| CAS Number       | 96-05-9                       | [1][2][3]           |

## Tabulated Physical Property Data

The following tables provide a consolidated summary of the key quantitative physical properties of **allyl methacrylate** monomer.

Table 1: Thermal Properties

| Property      | Value            | Conditions                             | Source(s)        |
|---------------|------------------|--|------------------|
| Boiling Point | 141 - 150 °C     | At 1013.25 mbar<br>(standard pressure) | [1][2][6][9][11] |
| 59 - 61 °C    | At 43 mmHg       | [2][3][4][8][12]                       |                  |
| 60 °C         | At 43 Torr       | [13]                                   |                  |
| Melting Point | -65 °C to -75 °C | [1][2][4][6][7][8][10][12]<br>[13][14] |                  |
| Flash Point   | 33.9 - 37.8 °C   | [1][6][7][9][10][11][14]               |                  |

Table 2: Density and Optical Properties

| Property              | Value                           | Conditions           | Source(s)                                     |
|-----------------------|---------------------------------|----------------------|---|
| Density               | 0.930 - 0.945 g/cm <sup>3</sup> | At 20 °C             | [1][6][7][9][11][13]                          |
| 0.938 g/mL            | At 25 °C                        | [2][3][4][8][12][15] |   |
| Refractive Index (nD) | 1.436 - 1.437                   | At 20 °C             | [2][3][4][6][7][8][9][12]<br>[13][14][15][16] |

Table 3: Viscosity and Other Properties

| Property                                      | Value           | Conditions  | Source(s)                               |
|---|-----------------|-------------|---|
| Viscosity                                     | 0.72 - 12 mPa·s | At 20-25 °C | [6][9][11]                              |
| Vapor Pressure                                | 4.6 - 5.77 mmHg | At 20-25 °C | [1][3][4][8][9][11][12]<br>[13][14][15] |
| Water Solubility                              | 4 - 4.1 g/L     | At 20 °C    | [4][13][15]                             |
| 2200 mg/L                                     | [1][2][12]      |             |   |
| Log Kow (Octanol-Water Partition Coefficient) | 2.15            | At 25°C     | [1][2][4][12][15]                       |

## Experimental Protocols for Physical Property Determination

The following sections outline the standardized methodologies for determining the key physical properties of liquid monomers like **allyl methacrylate**. These protocols are based on internationally recognized standards to ensure accuracy and reproducibility.

### Boiling Point Determination (OECD 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. The OECD Test Guideline 103 describes several methods for this determination.[17][18]

- **Ebulliometer Method:** This method involves measuring the boiling point by observing the temperature at which the liquid and vapor phases are in equilibrium at a known pressure. An ebulliometer is a specialized apparatus designed for precise boiling point measurements.
- **Dynamic Method:** In this method, the vapor pressure of the substance is measured as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches 101.325 kPa.[\[17\]](#)
- **Distillation Method:** This involves distilling the substance and recording the temperature at which the liquid boils and condenses.[\[17\]](#)
- **Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA):** These thermal analysis techniques can be used to determine the boiling point by detecting the endothermic transition associated with boiling.[\[17\]](#)

## Density Determination (ASTM D4052)

The density of a liquid is its mass per unit volume. ASTM D4052 is a standard test method for determining the density and relative density of liquids using a digital density meter.[\[7\]](#)

- **Apparatus:** A digital density meter capable of measuring the density of a liquid within the desired temperature range.
- **Procedure:**
  - Calibrate the instrument with dry air and a certified reference standard (e.g., pure water).
  - Introduce a representative sample of **allyl methacrylate** into the oscillating U-tube of the density meter.
  - Allow the temperature of the sample to equilibrate to the specified measurement temperature (e.g., 20°C or 25°C).
  - The instrument measures the oscillation period of the U-tube containing the sample, which is directly related to the density of the sample.
  - The density is then displayed by the instrument.

## Viscosity Determination (Capillary Viscometer Method)

Viscosity is a measure of a fluid's resistance to flow. For low-viscosity monomers like **allyl methacrylate**, a capillary viscometer is often used.

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde or Cannon-Fenske type) and a constant temperature water bath.
- Procedure:
  - A known volume of the **allyl methacrylate** sample is introduced into the viscometer.
  - The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.
  - The time taken for the liquid to flow between two marked points on the capillary is measured.
  - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.
  - The dynamic viscosity can be obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

## Refractive Index Determination (ASTM D1218)

The refractive index is a dimensionless number that describes how light propagates through a substance. ASTM D1218 is a standard test method for the refractive index of transparent liquids.<sup>[2][3][6][13]</sup>

- Apparatus: A refractometer (e.g., an Abbe refractometer) with a light source, typically a sodium lamp (D-line).
- Procedure:
  - Calibrate the refractometer using a standard reference material with a known refractive index.

- Apply a small amount of the **allyl methacrylate** sample to the prism of the refractometer.
- Circulate water from a constant temperature bath through the prisms to maintain a constant temperature (e.g., 20°C).
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs.
- Read the refractive index directly from the instrument's scale.

## Water Solubility Determination (OECD 105)

Water solubility is the maximum concentration of a substance that can dissolve in water at a given temperature. The OECD Test Guideline 105 outlines the flask method for substances with solubilities above 10 mg/L.[\[9\]](#)[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[19\]](#)

- Procedure:
  - An excess amount of **allyl methacrylate** is added to a known volume of distilled water in a flask.
  - The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24 hours).
  - The mixture is then allowed to stand to separate the undissolved monomer.
  - A sample of the aqueous phase is carefully removed, ensuring no undissolved droplets are included.
  - The concentration of **allyl methacrylate** in the aqueous sample is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

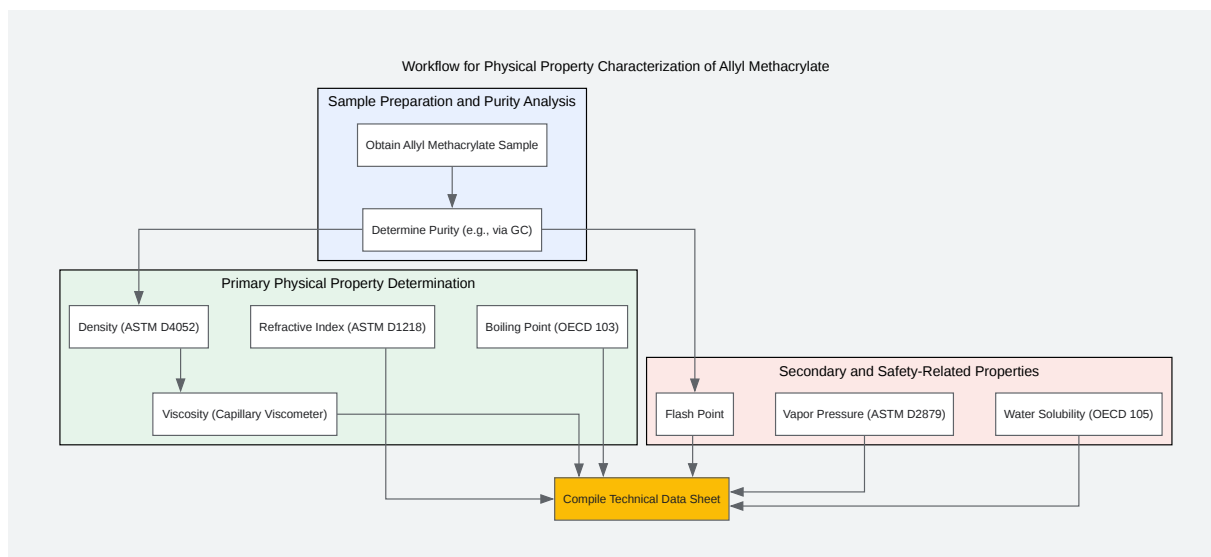
## Vapor Pressure Determination (ASTM D2879)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature. The isoteniscope method (ASTM D2879) is a standard procedure for determining the vapor pressure of liquids.[\[1\]](#)

- Apparatus: An isoteniscope, which is a specialized glass apparatus, a pressure measuring device, and a constant temperature bath.
- Procedure:
  - A sample of **allyl methacrylate** is placed in the isoteniscope bulb.
  - The apparatus is evacuated to remove air.
  - The sample is heated to the desired temperature in the constant temperature bath.
  - The vapor pressure of the sample is balanced against a known pressure of an inert gas, and the pressure is measured.
  - This is repeated at several temperatures to establish the vapor pressure-temperature relationship.

## Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of a liquid monomer such as **allyl methacrylate**.



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Caption: Logical workflow for the characterization of **allyl methacrylate**'s physical properties.

## Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **allyl methacrylate** monomer, presenting quantitative data in a structured format and outlining the standard experimental protocols for their determination. The provided information is intended to be a valuable resource for researchers, scientists, and drug development



professionals, facilitating the safe and effective use of this important monomer in various scientific and industrial applications. A clear understanding of these properties is fundamental for process design, quality control, and safety assessments.

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